

# Commercial Availability and Applications of Pyridine-2-Sulfonic Acid: A Technical Guide

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## Compound of Interest

Compound Name: *pyridine-2-sulfonic acid*

Cat. No.: *B081542*

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## Introduction

**Pyridine-2-sulfonic acid** is a heterocyclic compound that serves as a versatile reagent and building block in organic synthesis.<sup>[1]</sup> Its utility is particularly notable in the pharmaceutical industry, where the pyridine moiety is a common feature in many approved drugs. This technical guide provides a comprehensive overview of the commercial availability of **pyridine-2-sulfonic acid**, its key properties, relevant experimental protocols, and its role in the synthesis of pharmacologically active compounds.

## Commercial Availability

**Pyridine-2-sulfonic acid** is readily available from a variety of chemical suppliers in various purities and quantities. The product is typically sold as a white to light yellow or brown crystalline solid.<sup>[2][3]</sup> Below is a summary of representative commercial offerings.

Supplier	Purity	Available Quantities	CAS Number
Sigma-Aldrich	97%	Custom	15103-48-7
Santa Cruz Biotechnology	98%	Custom	15103-48-7[1][4]
TCI Chemicals	>98.0% (HPLC)	5 g, 25 g	15103-48-7[3]
Thermo Scientific	97%	5 g	15103-48-7[5]
Simson Pharma Limited	High Quality	Custom	15103-48-7
Lab Pro Inc.	Min. 98.0% (HPLC)	25 g	15103-48-7[6]
BLD Pharm	Custom	Custom	15103-48-7
Chem-Impex International	>98%	5 g, 25 g, 100 g	15103-48-7

Note: Pricing and availability are subject to change. Please consult the respective supplier's website for the most current information.

## Physicochemical Properties

A summary of the key physical and chemical properties of **pyridine-2-sulfonic acid** is provided below.

Property	Value	Reference
CAS Number	15103-48-7	[1][2][3][4][5]
Molecular Formula	C <sub>5</sub> H <sub>5</sub> NO <sub>3</sub> S	[1][2][4][5]
Molecular Weight	159.16 g/mol	[1][2][4]
Appearance	White to light yellow/brown powder or crystal	[2][3]
Melting Point	210-212 °C, 244-249 °C, 252 °C	[2][7]
Solubility	Soluble in water, alcohols, and phenolic solvents.	[2][8]
Storage Conditions	Room temperature, in a cool, dark, and dry place under an inert atmosphere. Hygroscopic.	[3][6]

## Safety and Handling

**Pyridine-2-sulfonic acid** is classified as a corrosive substance that can cause severe skin burns and eye damage.[3][9] It may also be corrosive to metals.[3][9]

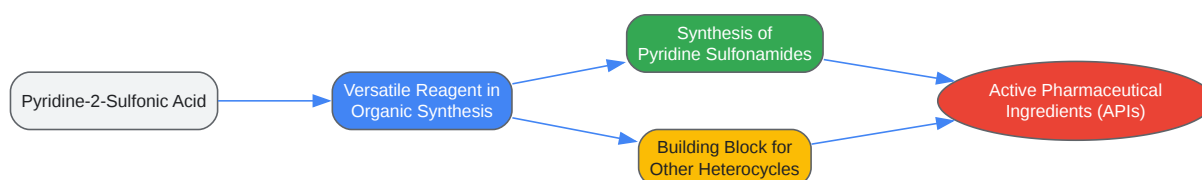
Hazard Class	GHS Pictogram	Signal Word	Hazard Statements	Precautionary Statements
Corrosive	GHS05	Danger	H290: May be corrosive to metals. H314: Causes severe skin burns and eye damage.	P260, P280, P301+P330+P331, P303+P361+P353, P304+P340+P310, P305+P351+P338

Appropriate personal protective equipment (PPE), including gloves, eye protection, and a face shield, should be worn when handling this compound.[3] It should be stored in a corrosive-resistant container.[3]

## Role in Drug Development and Organic Synthesis

The pyridine ring is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs.[10] Pyridine-containing compounds are integral to a wide range of therapeutic areas, including anticancer and central nervous system (CNS) treatments.[10] The pyridine motif can enhance a drug's metabolic stability, potency, and binding affinity through various interactions like hydrogen bonding and  $\pi$ - $\pi$  stacking.[10]

**Pyridine-2-sulfonic acid** and its derivatives are valuable intermediates in the synthesis of these complex pharmaceutical agents.[2] They are particularly useful for creating pyridine-containing sulfonamides, a common functional group in pharmacologically active molecules.[11] The use of stable pyridine-2-sulfonate esters provides an effective alternative to the often-unstable pyridine-2-sulfonyl chlorides for the synthesis of these important compounds.[11]



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Caption: Logical relationship of **Pyridine-2-Sulfonic Acid** in synthesis.

## Experimental Protocols

The following are examples of experimental protocols utilizing pyridine-2-sulfonate derivatives for the synthesis of medically relevant compounds.

### Protocol 1: General Synthesis of N-(pyridin-2-yl)benzenesulfonamide

This protocol describes a direct method for the sulfonylation of an aminopyridine.[11]

- **Dissolution:** Dissolve 2-aminopyridine (10 mmol) in pyridine in a round-bottom flask.
- **Cooling:** Place the flask in an ice bath to cool the solution.
- **Addition of Reagent:** Slowly add a solution of benzenesulfonyl chloride (12 mmol) to the cooled pyridine solution.
- **Reaction:** Stir the mixture at room temperature for 1 hour.
- **Precipitation:** Add ice water to the reaction mixture and stir vigorously to precipitate the solid product.
- **Isolation:** Collect the crude N-(pyridin-2-yl)benzenesulfonamide product by filtration.[11]

Caption: Experimental workflow for sulfonamide synthesis.

## Protocol 2: Synthesis via Stable 2,4,6-Trichlorophenyl Pyridine-2-sulfonate Intermediate

This two-step method provides an alternative route that avoids the potential instability of sulfonyl chlorides.[11]

### Step A: Preparation of the Intermediate

- **Prepare Organozinc Reagent:** Prepare 2-pyridylzinc bromide from 2-bromopyridine, n-BuLi, and ZnCl<sub>2</sub> in an appropriate solvent under an inert atmosphere.
- **Reaction:** Add 2,4,6-trichlorophenyl chlorosulfate (TCPC) to the organozinc reagent.
- **Work-up and Isolation:** After the reaction is complete, quench the reaction and use standard extraction and purification techniques (e.g., column chromatography) to isolate the 2,4,6-trichlorophenyl pyridine-2-sulfonate product.[11]

### Step B: Reaction with Amine

- **Reaction Setup:** In a suitable pressure vessel, combine the 2,4,6-trichlorophenyl pyridine-2-sulfonate intermediate with the desired amine.
- **Heating:** Heat the mixture to the required temperature for a specified time.
- **Isolation and Purification:** After cooling, the product sulfonamide can be isolated and purified using standard techniques such as chromatography.[11]

## Conclusion

**Pyridine-2-sulfonic acid** is a commercially accessible and important chemical for the synthesis of complex organic molecules, particularly within the field of drug discovery and development. Its utility as a precursor to pyridine sulfonamides and other heterocyclic systems makes it a valuable tool for medicinal chemists. The availability of detailed synthetic protocols and a clear understanding of its properties and handling requirements facilitate its effective use in the research and development of new therapeutic agents.

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